

(Acetylthio)acetic Acid: A Technical Guide to Handling and Storage

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Compound of Interest

Compound Name: *Acetic acid, (acetylthio)-*

Cat. No.: *B015806*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the safe handling and appropriate storage of (acetylthio)acetic acid. The following sections detail the chemical and physical properties, safety protocols, storage conditions, and potential hazards associated with this compound, with a focus on providing actionable data and methodologies for a laboratory and drug development setting.

Chemical and Physical Properties

(Acetylthio)acetic acid, also known as S-acetylthioglycolic acid, is a yellow, oily liquid. A summary of its key physical and chemical properties is presented in Table 1 for easy reference.

Property	Value	Source
Molecular Formula	C4H6O3S	[1]
Molecular Weight	134.15 g/mol	[2]
Appearance	Light yellow to yellow to orange clear liquid	[3]
Boiling Point	160 °C at 20 mmHg	[3]
Flash Point	106 °C	[3] [4]
Density	1.298 g/mL at 25 °C	[5]
Refractive Index	n _{20/D} 1.506	[5]
Purity (GC)	>98.0%	[3]

Safety and Handling

(Acetylthio)acetic acid is classified as a hazardous substance and requires careful handling to avoid exposure and ensure personnel safety.

Hazard Identification and Classification

The compound is associated with the following hazard statements according to the Globally Harmonized System (GHS):

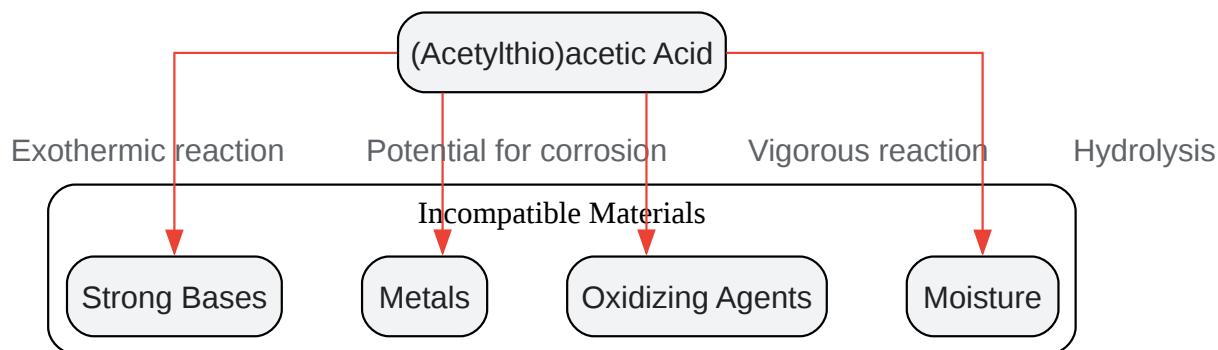
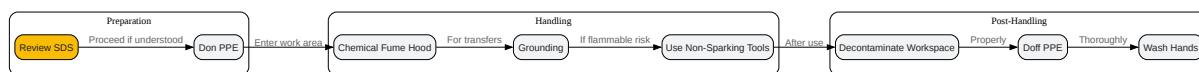
- H302: Harmful if swallowed.[\[1\]](#)
- H315: Causes skin irritation.[\[3\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)[\[3\]](#)

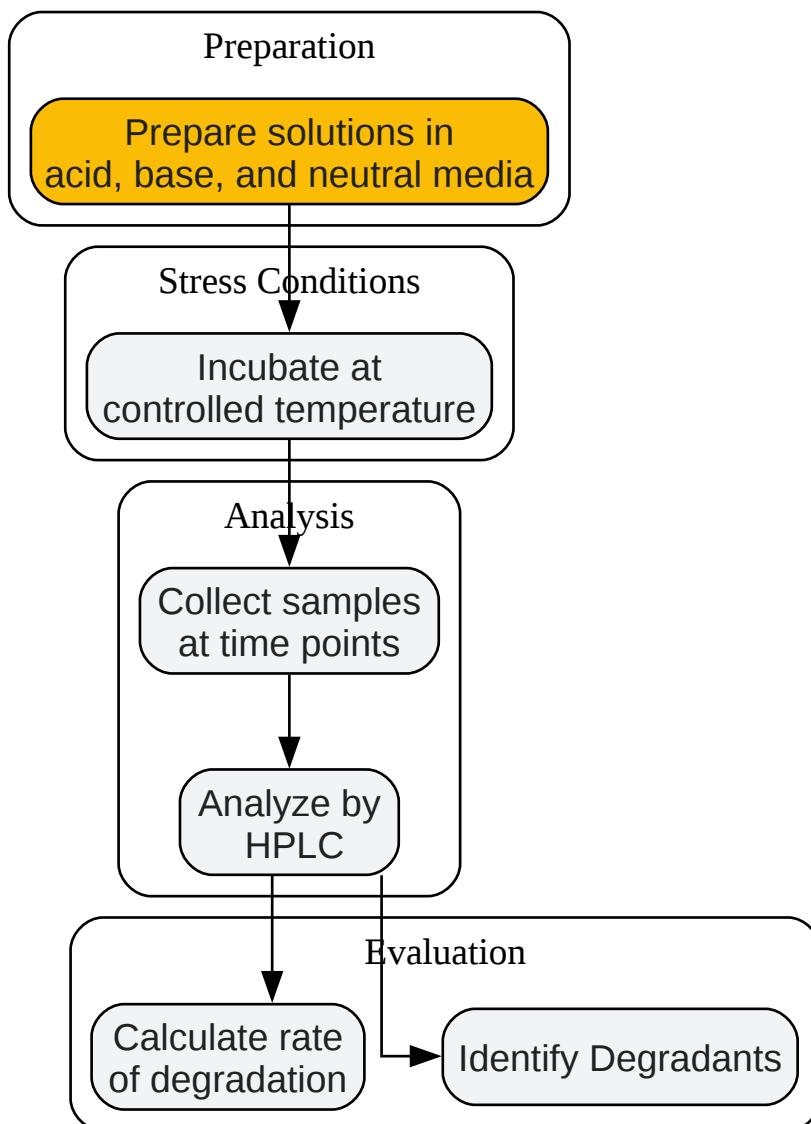
The corresponding GHS pictograms are:



Personal Protective Equipment (PPE) and Handling Precautions

A standard workflow for handling (acetylthio)acetic acid in a laboratory setting should include the following engineering controls and personal protective equipment to minimize exposure.





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References

- 1. gmwgroup.harvard.edu [gmwgroup.harvard.edu]

- 2. Thioacetic acid - Wikipedia [en.wikipedia.org]
- 3. Acetic acid, 2-(acetylthio)- | C4H6O3S | CID 14485 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. CAS # 1190-93-8, 2-(Acetylthio)acetic acid, (Acetylthio)acetic acid, Mercaptoacetic acid acetate, Thioacetic acid S-ester with mercaptoacetic acid, 2-Acetylthioacetic acid, S-Acetyl-2-mercaptopropionic acid, S-Acetylmercaptopropionic acid - chemBlink [chemblink.com]
- 5. database.ich.org [database.ich.org]
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